

"3,5-Dichlorophenyl thioethanol" CAS number and molecular weight

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Compound of Interest

Compound Name: 3,5-Dichlorophenyl thioethanol

Cat. No.: B021172

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Technical Dossier: 3,5-Dichlorophenyl thioethanol

CAS Number: 101079-86-1 Molecular Formula: $C_8H_8Cl_2OS$ Molecular Weight: 223.12 g/mol [\[1\]](#)
[\[2\]](#)[\[3\]](#)

This document provides a summary of the available technical information for **3,5-Dichlorophenyl thioethanol**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental protocols, in-depth quantitative data, and associated biological signaling pathways for this specific compound are not readily available. The information presented herein is based on data from chemical suppliers and publicly accessible databases.

Physicochemical Properties

A summary of the basic physicochemical properties of **3,5-Dichlorophenyl thioethanol** is provided in the table below. This information is aggregated from various chemical suppliers and databases.

Property	Value	Source
CAS Number	101079-86-1	[1][2][3][4]
Molecular Formula	C ₈ H ₈ Cl ₂ OS	[1][3]
Molecular Weight	223.12 g/mol	[1][2][3]
Alternate Name	2-((3,5-Dichlorophenyl)thio)ethanol	

Experimental Data

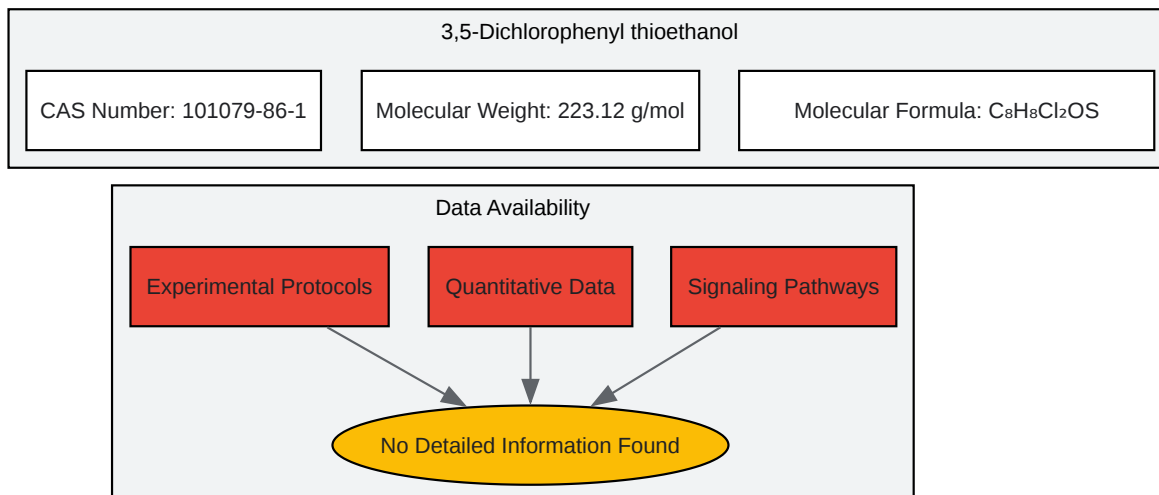
Detailed experimental protocols and quantitative data from specific research applications involving **3,5-Dichlorophenyl thioethanol** are not available in the public domain. Searches for its use in biological assays, synthetic methodologies, or as a research chemical did not yield specific experimental procedures or datasets.

Biological Activity and Signaling Pathways

There is currently no information available in scientific literature regarding the biological activity of **3,5-Dichlorophenyl thioethanol**. Consequently, no signaling pathways associated with this compound have been described. Research on structurally related compounds, such as other dichlorophenyl derivatives, has indicated potential biological activities, but this cannot be directly extrapolated to **3,5-Dichlorophenyl thioethanol**.

Logical Relationship Diagram

Due to the absence of experimental workflows or described signaling pathways for **3,5-Dichlorophenyl thioethanol**, a diagram illustrating these aspects cannot be generated at this time. A basic logical diagram representing the currently available information is provided below.



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Caption: Information availability for **3,5-Dichlorophenyl thioethanol**.

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References

- 1. 3,5-Dichlorophenyl | C₆H₃Cl₂ | CID 57417137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(3,5-Dichlorophenyl)-2,2,2-trifluoroethanol | C₈H₅Cl₂F₃O | CID 61644685 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-bis(3,5-dichlorophenyl) Urea Compound 'COH-SR4' Inhibits Proliferation and Activates Apoptosis in Melanoma - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 3,5-DICHLOROPHENYL THIOETHANOL | 101079-86-1 [chemicalbook.com]
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